

## Section 1: Physicochemical Characteristics

**Author:** BenchChem Technical Support Team. **Date:** February 2026

### Compound of Interest

Compound Name: *2-Methyl-1-undecanol*

Cat. No.: *B078878*

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Understanding the physical properties of a substance is the foundation of its safe handling. These characteristics influence its behavior in the laboratory environment, from storage and handling to spill response. For instance, its low volatility at room temperature suggests a reduced inhalation risk under standard conditions, but this can change with heating. Its insolubility in water dictates the appropriate cleanup and disposal methods.

Table 1: Physicochemical Properties of **2-Methyl-1-undecanol**

| Property          | Value   | Source(s) |
|-------------------|---|-----------|
| CAS Number        | 10522-26-6                                      | [1][3]    |
| Molecular Formula | C <sub>12</sub> H <sub>26</sub> O               | [2][4]    |
| Molecular Weight  | 186.33 g/mol                                    | [2][5]    |
| Appearance        | Colorless oily liquid; may solidify in the cold | [1][2]    |
| Odor              | Balsam-like                                     | [2][6]    |
| Boiling Point     | 245-251 °C (estimated)                          | [2][5][6] |
| Melting Point     | 16.85 °C (estimated)                            | [2][5]    |
| Flash Point       | ~100.1 °C (Closed Cup)                          | [5][6]    |
| Density           | 0.830 g/cm <sup>3</sup>                         | [2][5]    |
| Vapor Pressure    | 0.00476 - 0.005 mmHg @ 25°C (estimated)         | [5][6]    |
| Water Solubility  | Almost insoluble (16.18 mg/L @ 25°C, estimated) | [2][6]    |
| Solubility        | Soluble in alcohol and oils                     | [1][2]    |

| Log P (octanol/water) | 4.759 (estimated) |[2][6] |

## Section 2: Hazard Identification and Toxicological Profile

The primary health concern associated with **2-Methyl-1-undecanol** is its potential to cause an allergic skin reaction upon repeated contact. This is formally recognized in its GHS classification.

Table 2: GHS Hazard Classification for **2-Methyl-1-undecanol**

| Classification | Code | Hazard Statement | Source(s) |
|----------------|------|------------------|-----------|
|----------------|------|------------------|-----------|

| Skin Sensitization, Category 1 | H317 | May cause an allergic skin reaction. [\[7\]](#)[\[8\]](#) |

## Primary Hazard: Skin Sensitization (H317)

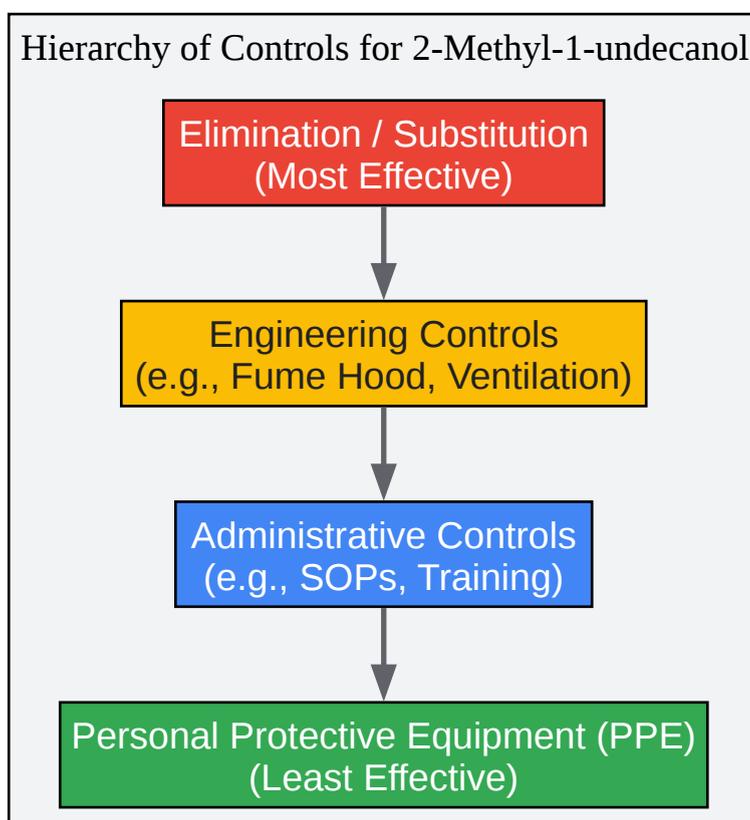
Skin sensitization is a Type IV delayed hypersensitivity reaction. The causality for a relatively inert molecule like a fatty alcohol acting as a sensitizer (a hapten) lies in its ability to penetrate the stratum corneum and subsequently react with skin proteins to form a hapten-protein conjugate. This complex is then recognized as an antigen by the immune system's Langerhans cells, initiating a cascade that can lead to contact dermatitis upon subsequent exposures. While detailed toxicological studies on **2-Methyl-1-undecanol** are not extensively published, this classification warrants a high degree of caution.[\[9\]](#) The key takeaway for laboratory personnel is that even seemingly minor, repeated skin contact can potentially lead to sensitization.

## Other Potential Hazards

- **Eye Irritation:** While not formally classified, direct contact of long-chain alcohols with the eyes can cause irritation.[\[10\]](#)[\[11\]](#) Therefore, appropriate eye protection is mandatory.
- **Respiratory Tract Irritation:** Due to its low vapor pressure, inhalation is not a primary route of exposure at ambient temperatures.[\[6\]](#) However, if heated or aerosolized, vapors or mists may cause respiratory irritation.[\[12\]](#)
- **Environmental Hazards:** Safety data for the closely related 1-Undecanol indicates it is toxic to aquatic life with long-lasting effects.[\[9\]](#)[\[13\]](#) Given its low water solubility and high Log P value, **2-Methyl-1-undecanol** should be handled as a substance potentially hazardous to the aquatic environment, and release into drains or waterways must be strictly avoided.[\[9\]](#)

## Section 3: Exposure Control and Personal Protection

A multi-layered approach is essential for minimizing exposure. The "Hierarchy of Controls" is a fundamental principle of industrial hygiene that prioritizes control methods from most to least effective.



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Caption: Hierarchy of Controls Model.

## Engineering Controls

- Chemical Fume Hood: All handling of open containers of **2-Methyl-1-undecanol** should be performed inside a certified chemical fume hood to prevent inhalation of any potential vapors or aerosols.
- Ventilation: The laboratory should be well-ventilated, with a minimum of 6-12 air changes per hour to ensure any fugitive emissions are diluted and removed.[9]

## Administrative Controls

- Standard Operating Procedures (SOPs): Develop and strictly follow detailed SOPs for all experiments involving this chemical.

- **Training:** Ensure all personnel are trained on the specific hazards and handling procedures for **2-Methyl-1-undecanol** before they begin work.
- **Access Restriction:** Limit access to areas where the chemical is stored and used to authorized personnel only.

## Personal Protective Equipment (PPE)

PPE is the last line of defense and must be selected carefully based on the potential for exposure.<sup>[14]</sup>

Table 3: Recommended Personal Protective Equipment (PPE)

| Protection | Type                    | Rationale and Specifications  |
|------------|-------------------------|---|
| Hand       | Nitrile Gloves          | Provides adequate protection against splashes. For prolonged contact or immersion, heavier-duty gloves may be necessary. Gloves must be inspected before use and disposed of immediately if contaminated. <sup>[15]</sup> |
| Eye        | Chemical Safety Goggles | Protects against splashes. Goggles provide a seal around the eyes and are superior to safety glasses for handling liquids. <sup>[9][14]</sup>   |

| Body | Laboratory Coat | A standard, long-sleeved lab coat should be worn and kept buttoned to protect skin and clothing from accidental contact. |

## Section 4: Safe Handling and Storage Protocols

Adherence to meticulous handling and storage procedures is paramount.

## Step-by-Step Handling Protocol

- Pre-Handling Check: Confirm that a chemical fume hood is operational. Ensure an eyewash station and safety shower are accessible and unobstructed.[9]
- Don PPE: Put on all required PPE as specified in Table 3.
- Transfer: Conduct all transfers and manipulations of **2-Methyl-1-undecanol** within the fume hood. Use appropriate tools (e.g., pipettes, spatulas) to avoid direct contact.
- Heating: If heating is required, use a well-controlled heating mantle or water bath. Avoid open flames. Be aware that heating will increase the vapor pressure.
- Post-Handling: Tightly seal the container immediately after use.
- Decontamination: Wipe down the work surface in the fume hood. Dispose of contaminated gloves and any disposable materials in the designated hazardous waste container.
- Hand Washing: Wash hands thoroughly with soap and water after removing gloves.

## Storage Requirements

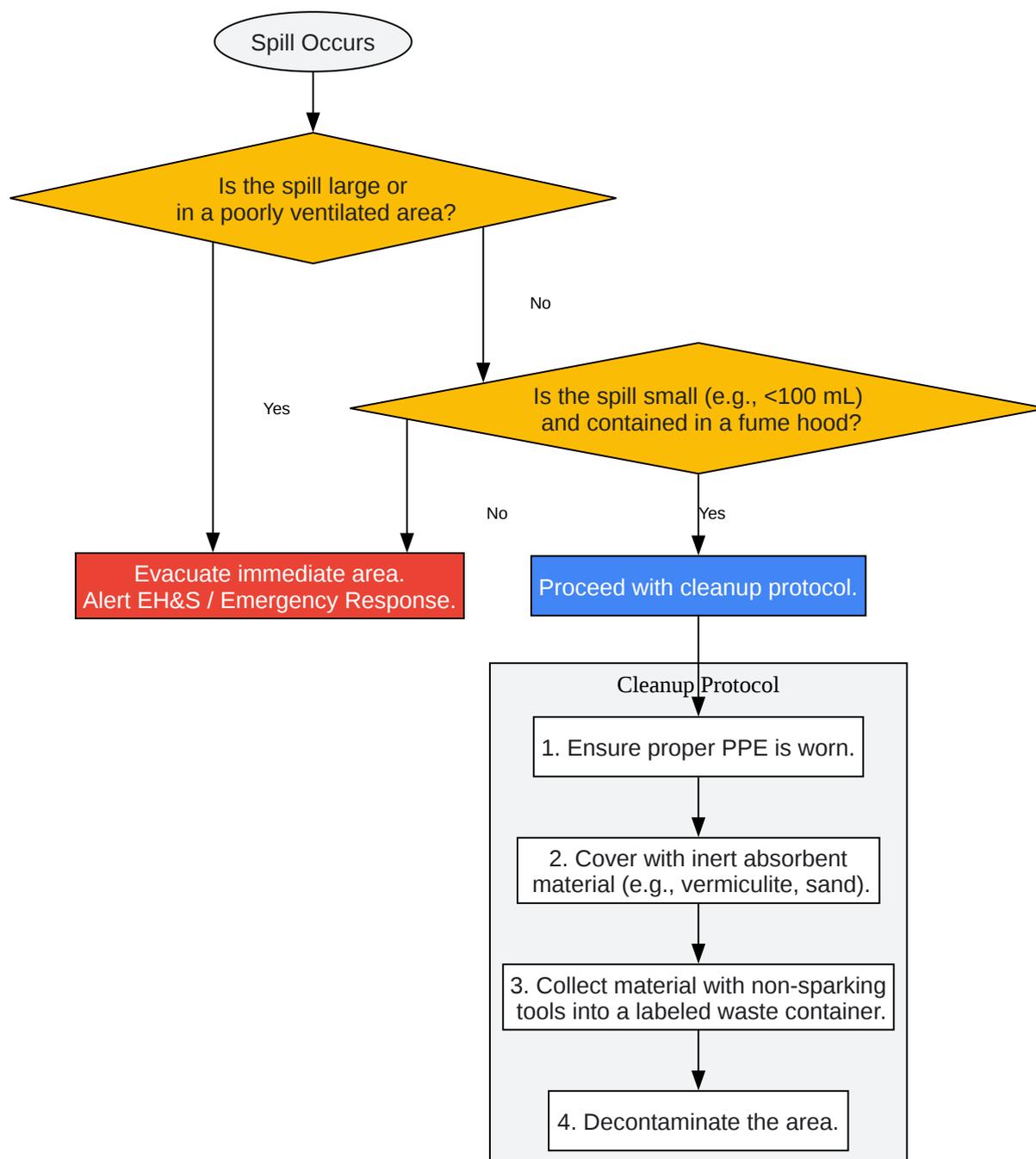
- Location: Store in a cool, dry, well-ventilated area away from direct sunlight and heat sources.[15][16]
- Container: Keep the container tightly closed to prevent contamination.[15]
- Incompatibilities: Segregate from strong oxidizing agents and strong acids.[9]

## Section 5: Emergency Procedures

Preparedness is key to mitigating the consequences of an accidental release or exposure.

### Spill Response

The appropriate response to a spill depends on its size and location.



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Caption: Decision workflow for **2-Methyl-1-undecanol** spills.

Spill Cleanup Protocol (for small, contained spills):

- Alert Personnel: Notify others in the immediate area.
- Containment: Prevent the spill from spreading or entering drains.
- Absorption: Cover the spill with an inert, non-combustible absorbent material like vermiculite, sand, or commercial sorbent pads.[\[9\]](#)[\[15\]](#)
- Collection: Carefully scoop the absorbed material into a designated, labeled container for hazardous waste. Use non-sparking tools if there is any fire risk.[\[17\]](#)
- Decontamination: Clean the spill area thoroughly with soap and water.
- Disposal: Seal the waste container and dispose of it according to institutional and local regulations.

## First Aid Measures

Immediate and appropriate first aid can significantly reduce the severity of an injury.[\[18\]](#)

- Skin Contact: Immediately remove contaminated clothing. Wash the affected area with plenty of soap and water for at least 15 minutes. If an allergic reaction (redness, rash, itching) develops, seek medical attention.[\[19\]](#)
- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.[\[18\]](#)[\[19\]](#)
- Inhalation: Move the affected person to fresh air. If breathing is difficult, administer oxygen. If breathing has stopped, begin artificial respiration. Seek medical attention.[\[18\]](#)[\[19\]](#)
- Ingestion: Do NOT induce vomiting. Rinse mouth thoroughly with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[\[12\]](#)[\[19\]](#)

## Fire Fighting Measures

- Extinguishing Media: Use alcohol-resistant foam, dry chemical powder, or carbon dioxide (CO<sub>2</sub>). A water spray can be used to cool fire-exposed containers.[15][19]
- Hazards: Combustion may produce carbon monoxide (CO) and carbon dioxide (CO<sub>2</sub>).[9]
- Protective Equipment: Firefighters should wear full protective clothing and a self-contained breathing apparatus (SCBA).[9]

## Section 6: Waste Disposal

Chemical waste must be managed responsibly to protect both human health and the environment.

- Collection: Collect all **2-Methyl-1-undecanol** waste, including contaminated absorbents and PPE, in a clearly labeled, sealed, and compatible waste container.
- Classification: Waste should be classified as hazardous.
- Disposal: Dispose of the waste through a licensed professional waste disposal service. Do not dispose of it down the drain or with general trash. All disposal practices must comply with local, state, and federal regulations.[13][15]

## Conclusion

**2-Methyl-1-undecanol** is a valuable compound in specific research and industrial applications. While it does not possess high acute toxicity, its potential as a skin sensitizer demands rigorous adherence to safety protocols. By understanding its physicochemical properties, recognizing its specific hazards, and implementing a robust system of controls—from engineering solutions to meticulous personal practices—researchers can handle this chemical safely and effectively. This commitment to safety is not a barrier to progress; it is the very foundation upon which reliable and ethical scientific advancement is built.

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- To cite this document: BenchChem. [Section 1: Physicochemical Characteristics]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b078878#2-methyl-1-undecanol-safety-and-handling]

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